

Technical Guide: 1,5-Dibromopentane-d10 - Isotopic Enrichment and Purity Analysis

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Compound of Interest

Compound Name: 1,5-Dibromopentane-d10

Cat. No.: B15140215

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isotopic enrichment and chemical purity of **1,5-Dibromopentane-d10**. It includes a summary of typical specifications, detailed methodologies for analysis, and visual representations of experimental workflows. This document is intended to serve as a valuable resource for researchers utilizing **1,5-Dibromopentane-d10** in their work, particularly in applications requiring a thorough understanding of its isotopic and chemical characteristics.

Data Presentation

The following tables summarize the typical isotopic enrichment and chemical purity specifications for **1,5-Dibromopentane-d10** and its non-deuterated analogue.

Table 1: Isotopic Enrichment of **1,5-Dibromopentane-d10**

| Parameter | Specification | Analytical Method |
|---------------------|---------------------|---|
| Isotopic Enrichment | ≥95% to 98 atom % D | Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS) |

Table 2: Chemical Purity of **1,5-Dibromopentane-d10** and 1,5-Dibromopentane

| Compound | Specification | Analytical Method |
|------------------------|--|--|
| 1,5-Dibromopentane-d10 | ≥95% | Gas Chromatography-Mass Spectrometry (GC-MS) |
| 1,5-Dibromopentane | >97% to >99% [1] [2] [3] [4] [5] | Gas Chromatography (GC) |

Experimental Protocols

Accurate determination of isotopic enrichment and chemical purity is critical for the reliable application of **1,5-Dibromopentane-d10**. The following sections detail the typical experimental methodologies employed for these analyses.

Isotopic Enrichment Determination by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful non-destructive technique for determining the isotopic enrichment of deuterated compounds. A combination of proton (^1H) and deuterium (^2H) NMR provides a highly accurate assessment.

Principle: By comparing the integral of the residual proton signals in the ^1H NMR spectrum with the integral of the deuterium signals in the ^2H NMR spectrum, the degree of deuteration can be quantified.

Generalized Protocol:

- Sample Preparation:
 - Accurately weigh a sample of **1,5-Dibromopentane-d10**.
 - Dissolve the sample in a suitable deuterated solvent (e.g., chloroform-d, acetone-d6) that does not have signals overlapping with the analyte.
 - Transfer the solution to an NMR tube.
- ^1H NMR Analysis:
 - Acquire a ^1H NMR spectrum.

- Identify and integrate the residual proton signals corresponding to the pentane backbone.
- ^2H NMR Analysis:
 - Acquire a ^2H NMR spectrum of the same sample.
 - Identify and integrate the deuterium signals.
- Calculation of Isotopic Enrichment:
 - The isotopic enrichment (atom % D) is calculated using the following formula:

Chemical Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the standard method for assessing the chemical purity of volatile and semi-volatile compounds like **1,5-Dibromopentane-d10**. It separates impurities from the main compound, and the mass spectrometer allows for their identification.

Principle: The sample is vaporized and separated based on its components' boiling points and interactions with the GC column. The mass spectrometer then fragments the eluted components, producing a unique mass spectrum for identification and quantification.

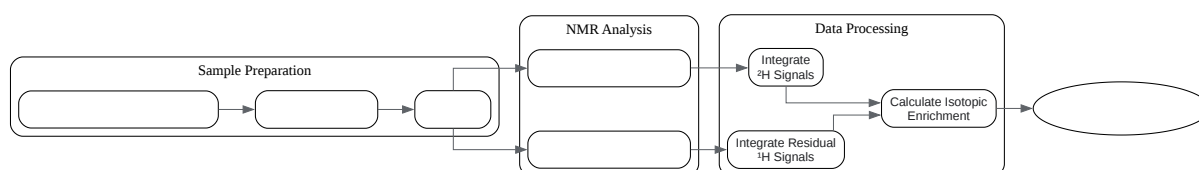
Generalized Protocol:

- Sample Preparation:
 - Prepare a dilute solution of **1,5-Dibromopentane-d10** in a high-purity volatile solvent (e.g., dichloromethane, hexane).
- GC-MS System and Conditions:
 - Gas Chromatograph: Equipped with a capillary column suitable for halogenated hydrocarbons (e.g., DB-5ms, HP-5ms).
 - Injector: Split/splitless injector, typically operated in split mode.

- Oven Temperature Program: A temperature ramp is used to ensure good separation of potential impurities. A typical program might start at a low temperature (e.g., 50 °C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250 °C).
- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Mass Spectrometer: Operated in electron ionization (EI) mode. Data is acquired in full scan mode to identify unknown impurities.
- Data Analysis:
 - The total ion chromatogram (TIC) is analyzed to identify all eluted peaks.
 - The area of each peak is integrated.
 - The chemical purity is calculated as the percentage of the main peak area relative to the total area of all peaks.
 - The mass spectrum of the main peak is compared to a reference spectrum to confirm the identity of **1,5-Dibromopentane-d10**. Impurities can be tentatively identified by searching their mass spectra against a library (e.g., NIST).

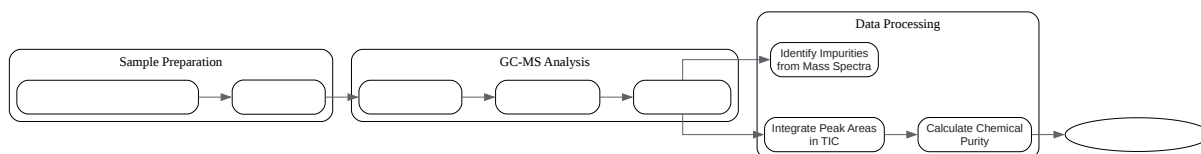
Visualizations

The following diagrams illustrate the workflows for determining isotopic enrichment and chemical purity.



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Workflow for Isotopic Enrichment Determination by NMR



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Workflow for Chemical Purity Determination by GC-MS

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